

# Personal protective equipment for handling N-(tert-Butoxycarbonyl)-L-cyclohexylglycine

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## Compound of Interest

Compound Name: *N-(tert-Butoxycarbonyl)-L-cyclohexylglycine*

Cat. No.: B558347

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## Essential Safety and Handling Guide for N-(tert-Butoxycarbonyl)-L-cyclohexylglycine

For laboratory professionals engaged in research and development, ensuring safe handling of specialized chemical compounds is paramount. This guide provides immediate and essential safety protocols, personal protective equipment (PPE) recommendations, and disposal plans for **N-(tert-Butoxycarbonyl)-L-cyclohexylglycine** (CAS No. 109183-71-3).

### Personal Protective Equipment (PPE)

When handling **N-(tert-Butoxycarbonyl)-L-cyclohexylglycine**, a comprehensive PPE strategy is crucial to minimize exposure and ensure personal safety. The following table summarizes the required protective gear.

PPE Category	Item	Specification
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Must conform to EN166 (EU) or OSHA 29 CFR 1910.133 standards. A face shield may be required for situations with a higher risk of splashing. <a href="#">[1]</a>
Hand Protection	Protective Gloves	Chemically resistant gloves (e.g., nitrile rubber). Gloves must be inspected for integrity before each use and disposed of properly after handling the compound. <a href="#">[1]</a>
Respiratory Protection	Dust Respirator	Recommended, especially when handling the powder form where dust generation is possible. <a href="#">[1]</a>
Body Protection	Protective Clothing	A lab coat or other suitable protective clothing should be worn to prevent skin contact. <a href="#">[1]</a>
Foot Protection	Protective Boots	Recommended where spills or significant contamination is possible. <a href="#">[1]</a>

## Safe Handling and Storage

Proper handling and storage procedures are critical to maintaining the stability of the compound and the safety of the laboratory environment.

Handling:

- Work in a well-ventilated area, preferably with a local exhaust system to control dust or aerosol formation.[\[1\]](#)

- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Wash hands thoroughly after handling the compound.[\[1\]](#)
- Prevent the dispersion of dust when working with the solid form.[\[1\]](#)

#### Storage:

- Keep the container tightly closed.[\[1\]](#)
- Store in a cool, dark, and dry place.[\[1\]](#)
- Store away from incompatible materials, such as strong oxidizing agents.[\[1\]](#)

## Spill and Disposal Procedures

In the event of a spill or for routine disposal, the following steps should be taken to mitigate risks and ensure environmental safety.

#### Spill Response:

- Evacuate and Secure: Keep unnecessary personnel away from the spill area.[\[1\]](#)
- Ventilate: Ensure adequate ventilation.
- Containment: Sweep up the spilled solid material, taking care not to create dust, and collect it in an airtight container.[\[1\]](#)
- Decontamination: Clean the spill area thoroughly.
- Personal Protection: Use appropriate personal protective equipment during the entire cleanup process.[\[1\]](#)

#### Waste Disposal:

- Dispose of the compound and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.[\[1\]](#)

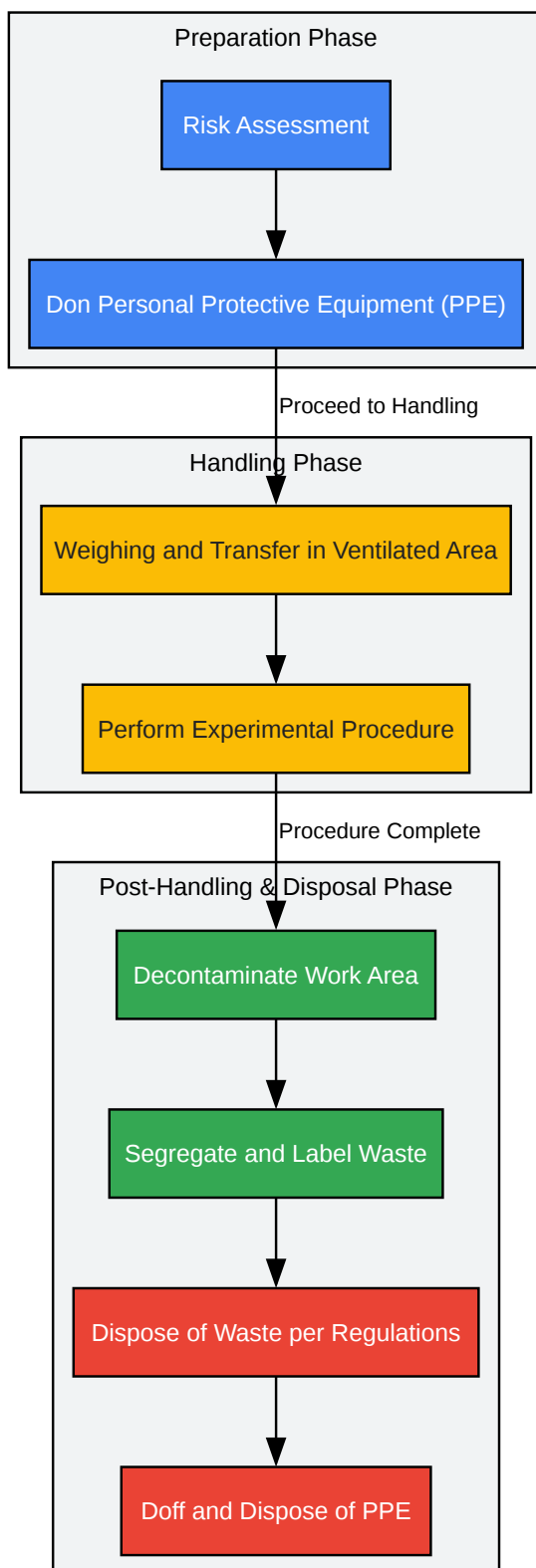
- One approved method is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[1]

## First-Aid Measures

Immediate and appropriate first-aid is critical in case of accidental exposure.

- Inhalation: Move the person to fresh air. If breathing is difficult, seek medical attention.[1]
- Skin Contact: Remove contaminated clothing and rinse the affected skin with plenty of water. If irritation occurs, get medical advice.[1]
- Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[1]
- Ingestion: Rinse the mouth with water. Do not induce vomiting. Seek medical advice.[1]

## Workflow for Handling N-(tert-Butoxycarbonyl)-L-cyclohexylglycine



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## References

- 1. tcichemicals.com [tcichemicals.com]
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